

Application of Pycr1-IN-1 in Breast Cancer Research Models

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Compound of Interest

Compound Name: Pycr1-IN-1

Cat. No.: B15583329

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Introduction

Pyrraline-5-carboxylate reductase 1 (PYCR1) is a mitochondrial enzyme that catalyzes the final step in proline biosynthesis. Emerging evidence highlights PYCR1 as a key player in cancer metabolism, with its upregulation observed in various malignancies, including breast cancer.[1][2][3][4] Elevated PYCR1 expression is associated with aggressive tumor phenotypes and poor prognosis in breast cancer patients.[2][3][4] PYCR1 contributes to breast cancer progression by supporting cell proliferation, invasion, and enhancing cancer stem cell-like properties.[1][5] The mechanisms underlying these effects involve the activation of key signaling pathways such as AKT/ERK and cGMP-PKG.[1][5] Consequently, PYCR1 has emerged as a promising therapeutic target for breast cancer.

Pycr1-IN-1 is a small molecule inhibitor of PYCR1 with a reported IC50 of 8.8 μ M.[6] This document provides detailed application notes and protocols for the use of **Pycr1-IN-1** in breast cancer research models, including its effects on cell viability, signaling pathways, and cell invasion.

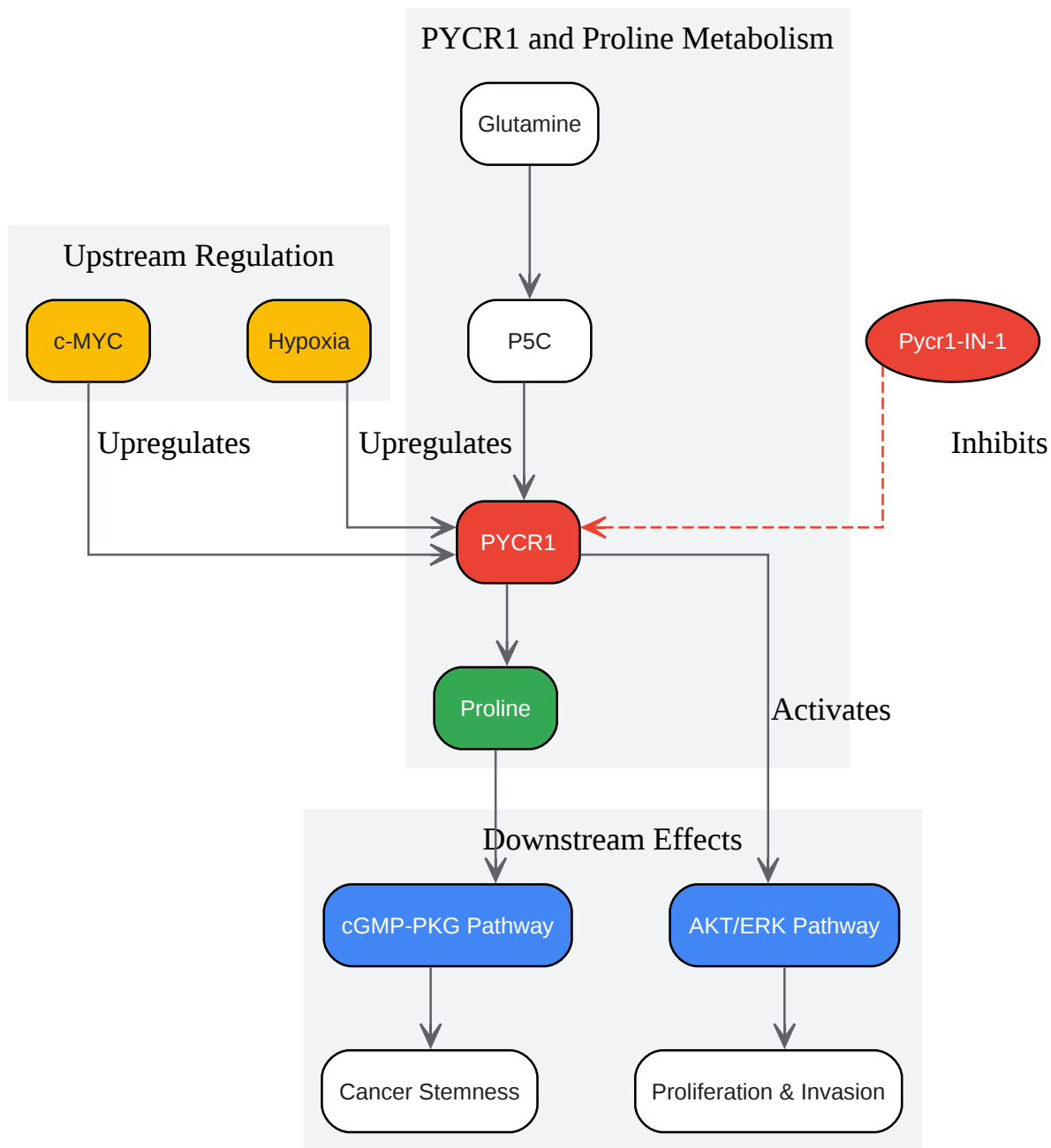
Data Presentation

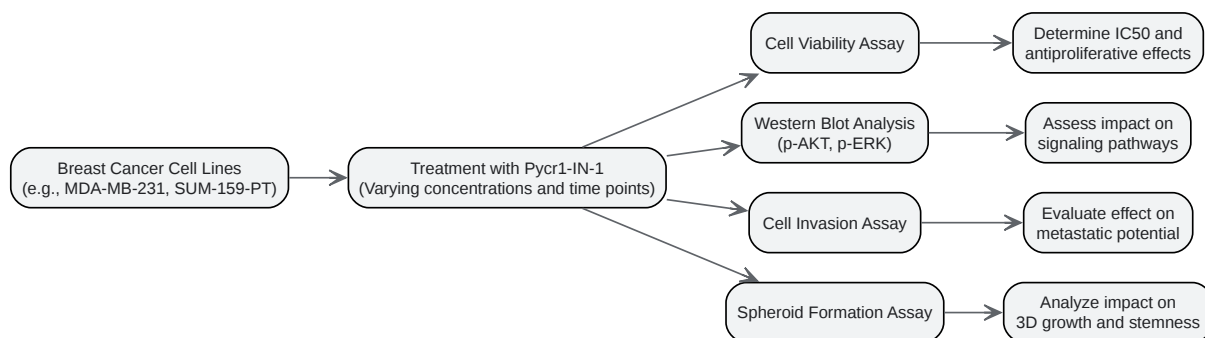
Table 1: In Vitro Efficacy of **Pycr1-IN-1**

Parameter	Cell Line	Value/Effect	Reference
IC50	-	8.8 μ M	[6]
Cell Proliferation	SUM-159-PT, MDA-MB-231	30-40% inhibition at 10 μ M	[6]
Proline Levels	SUM-159-PT, MDA-MB-231	Decreased	[6]

Signaling Pathways and Experimental Workflows

The following diagrams illustrate the key signaling pathways influenced by PYCR1 and a general workflow for investigating the effects of **Pycr1-IN-1**.





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